

Application Note & Protocol: Antimicrobial Susceptibility Testing of Gramicidin against Gram-Positive Bacteria

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Compound of Interest

Compound Name: Gramicidin B

Cat. No.: B1576522

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for determining the antimicrobial susceptibility of Gramicidin against Gram-positive bacteria using the broth microdilution method to establish the Minimum Inhibitory Concentration (MIC). It includes reference data, a step-by-step experimental workflow, and a description of the antibiotic's mechanism of action.

Introduction

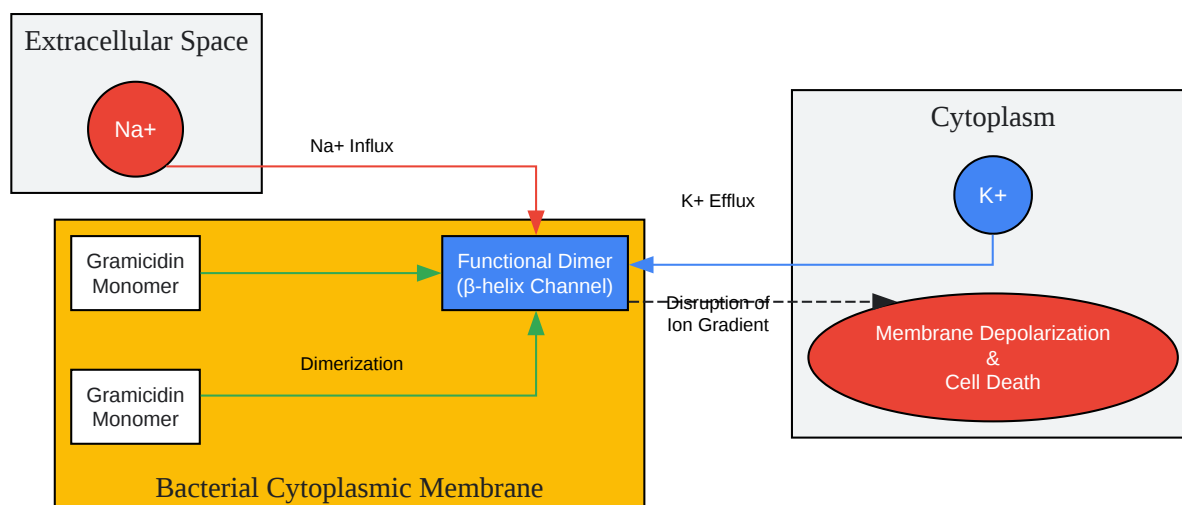
Gramicidin is a complex of linear polypeptide antibiotics produced by the soil bacterium *Brevibacillus brevis*. The commercial form, often referred to as Gramicidin D, is a mixture of Gramicidin A, B, and C, with Gramicidin A being the major component (~80%).^{[1][2]} These peptides exert potent antimicrobial activity, particularly against Gram-positive bacteria.^{[1][3]}

The primary mechanism of action involves the formation of transmembrane channels. Two gramicidin monomers dimerize within the bacterial cell membrane to form a β -helical structure.^[4] This structure acts as a channel, rendering the membrane permeable to monovalent cations like potassium (K⁺) and sodium (Na⁺).^{[1][4]} The resulting disruption of the cell's essential ion gradients leads to the dissipation of membrane potential, inhibition of respiration, and ultimately, cell death.^[5]

Due to its hemolytic activity, gramicidin is not used systemically but is a common component in topical preparations, such as creams and eye drops, for treating surface-level bacterial infections.[1][5] Accurate determination of its potency through antimicrobial susceptibility testing (AST) is crucial for research and development. The broth microdilution method, as recommended by the Clinical and Laboratory Standards Institute (CLSI), is the standard for determining the MIC of an antimicrobial agent.[6][7]

Mechanism of Action

Gramicidin's bactericidal effect is achieved through the formation of ion channels in the bacterial cytoplasmic membrane. This process disrupts the fundamental electrochemical gradients necessary for cell survival.



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Caption: Mechanism of Gramicidin action on a bacterial cell membrane.

Quantitative Susceptibility Data

The following table summarizes reported Minimum Inhibitory Concentration (MIC) values for gramicidin variants against common Gram-positive bacteria. Note that data specifically for

Gramicidin B is scarce; the data presented is often for Gramicidin S (a related cyclic peptide) or the Gramicidin A/D complex.

Antimicrobial Agent	Bacterial Species	Strain	MIC (µg/mL)	Reference
Gramicidin A	Staphylococcus aureus	(Not Specified)	~0.5	[3]
Gramicidin S (GS)	Staphylococcus aureus	(Not Specified)	3.9 - 7.8	[8]
Gramicidin S (GS)	Enterococcus faecium	(Not Specified)	7.8 - 62.5	[8]

Experimental Protocol: Broth Microdilution MIC Assay

This protocol aligns with CLSI guidelines for determining the MIC of antimicrobial peptides.[6][7][9]

Principle

The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible in-vitro growth of a microorganism. The test is performed in a 96-well microtiter plate where a standardized bacterial inoculum is exposed to serial dilutions of the antimicrobial agent.

Materials and Reagents

- Gramicidin D (e.g., Sigma-Aldrich G5002)
- Dimethyl sulfoxide (DMSO) or Ethanol (for stock solution)
- Gram-positive bacterial strains (e.g., Staphylococcus aureus ATCC 29213, Enterococcus faecalis ATCC 29212)
- Cation-Adjusted Mueller-Hinton II Broth (CAMHB)

- Sterile 96-well polypropylene microtiter plates (low-binding plates are recommended for peptides)[10]
- Sterile reagent reservoirs
- Multichannel pipette
- Spectrophotometer or McFarland turbidity standards (0.5 standard)
- Incubator (35-37°C)
- Sterile saline (0.85% NaCl) or Phosphate-Buffered Saline (PBS)

Step-by-Step Procedure

Step 1: Preparation of Gramicidin Stock Solution Gramicidin is practically insoluble in water and must be dissolved in an organic solvent.[2][11]

- Prepare a high-concentration stock solution (e.g., 1,280 µg/mL) of Gramicidin in 100% DMSO or ethanol.[12]
- Ensure the peptide is fully dissolved. This stock solution can be stored at -20°C.
- On the day of the assay, prepare an intermediate or working solution by diluting the stock solution in CAMHB. Note: The final concentration of DMSO in the assay should be kept low (typically ≤1%) to avoid affecting bacterial growth.

Step 2: Preparation of Bacterial Inoculum

- From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test bacterium.
- Transfer the colonies to a tube containing 5 mL of CAMHB.
- Incubate the broth culture at 37°C until it reaches a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute this standardized suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL.[6][13] This typically requires a 1:100 to 1:200 dilution.

Step 3: Assay Plate Preparation (Serial Dilution)

- Add 100 μ L of sterile CAMHB to wells 2 through 12 of a 96-well plate row.
- Add 200 μ L of the gramicidin working solution (at twice the highest desired final concentration) to well 1.
- Perform a two-fold serial dilution by transferring 100 μ L from well 1 to well 2. Mix thoroughly.
- Continue this process from well 2 to well 10. Discard 100 μ L from well 10.
- Well 11 will serve as the Growth Control (no antibiotic).
- Well 12 will serve as the Sterility Control (no antibiotic, no bacteria).

Step 4: Inoculation

- Add 100 μ L of the standardized bacterial inoculum (from Step 2) to wells 1 through 11. Do not add bacteria to well 12.
- The final volume in each well (1-11) is now 200 μ L, and the final bacterial concentration is $\sim 5 \times 10^5$ CFU/mL. The antibiotic concentrations have been diluted by half to their final test concentrations.

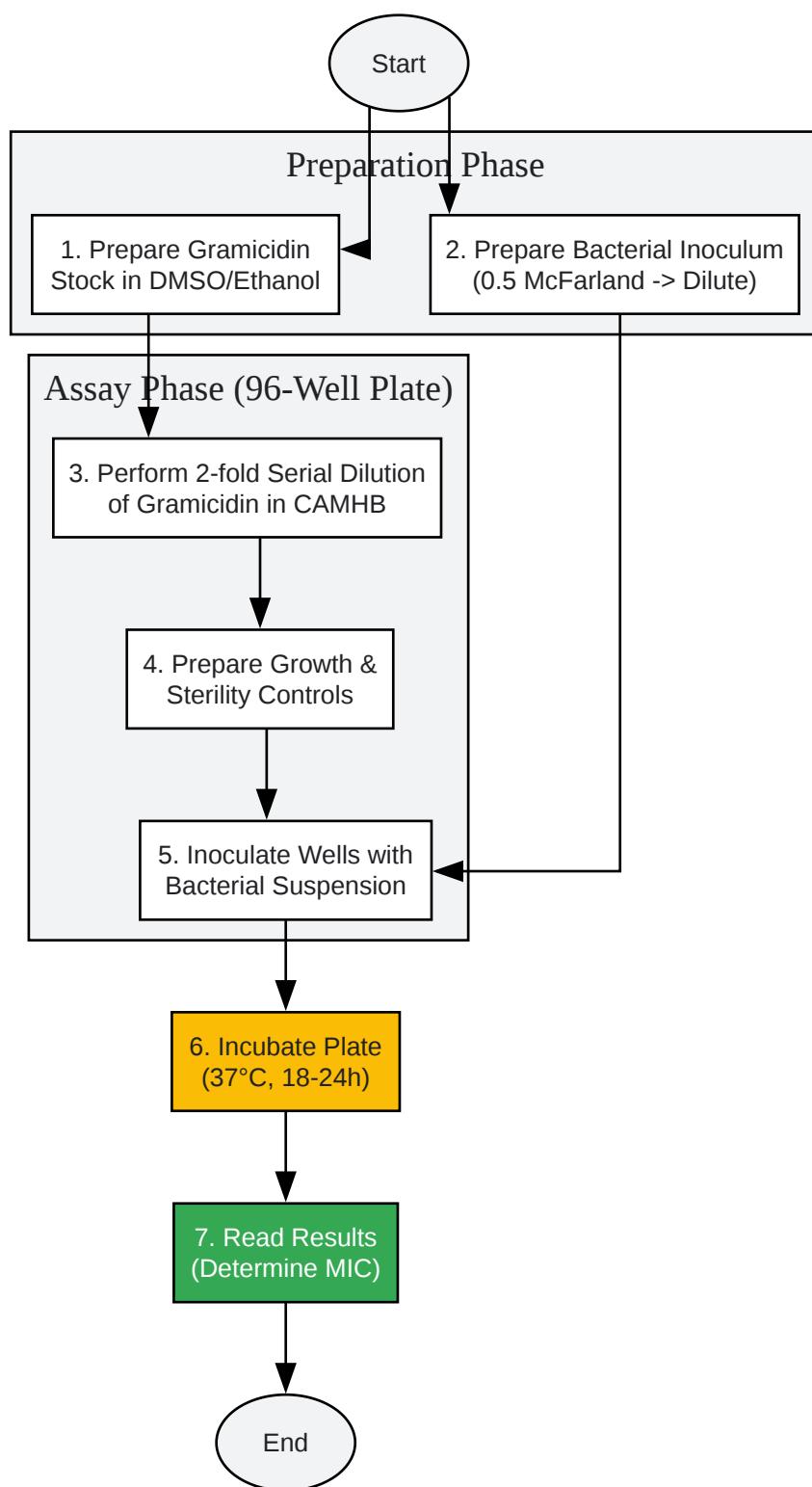
Step 5: Incubation

- Cover the plate and incubate at 37°C for 18-24 hours in ambient air.

Step 6: Reading the MIC

- Visually inspect the plate. The Sterility Control (well 12) should be clear, and the Growth Control (well 11) should be turbid.
- The MIC is the lowest concentration of gramicidin at which there is no visible growth (i.e., the first clear well in the dilution series).

Experimental Workflow Diagram



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Caption: Workflow for the broth microdilution antimicrobial susceptibility test.

Important Considerations

- **Solubility:** Gramicidin's poor aqueous solubility is a critical handling consideration. Always prepare the initial stock solution in an appropriate organic solvent like DMSO or ethanol before diluting in broth.[2]
- **Adsorption:** As a peptide, gramicidin may adsorb to the surface of standard polystyrene labware, which can lead to an overestimation of the MIC. The use of low-binding polypropylene plates is recommended to minimize this effect.[6][10]
- **Media:** Use of Cation-Adjusted Mueller-Hinton Broth (CAMHB) is essential for reproducibility and is the standard medium recommended by CLSI for susceptibility testing of most non-fastidious bacteria. The cation concentration can influence the activity of some antimicrobial agents.
- **Controls:** The inclusion of sterility and growth controls in every assay is mandatory to validate the results. The test is invalid if the sterility control is turbid or the growth control is clear.

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References

1. Gramicidin - Wikipedia [en.wikipedia.org]
2. sigmaaldrich.com [sigmaaldrich.com]
3. The Antimicrobial Activity of Gramicidin A Is Associated with Hydroxyl Radical Formation - PMC [pmc.ncbi.nlm.nih.gov]
4. researchgate.net [researchgate.net]
5. go.drugbank.com [go.drugbank.com]
6. Broth Microdilution Assay [bio-protocol.org]
7. 4.5. Antimicrobial Activity Test Protocol [bio-protocol.org]

- 8. Structure, toxicity and antibiotic activity of gramicidin S and derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubcompare.ai [pubcompare.ai]
- 10. Antimicrobial Susceptibility Testing of Antimicrobial Peptides to Better Predict Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. [Acidity and solubility of gramicidin S in water] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. selleckchem.com [selleckchem.com]
- 13. researchgate.net [researchgate.net]
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